

Unveiling the Molecular Architecture and Synthesis of SMP-028: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

SMP-028 is an investigational drug candidate that has been explored for its therapeutic potential in asthma. Identified as a potent and selective inhibitor of neutral cholesterol esterase (CEase), its mechanism of action points to a role in modulating lipid metabolism and steroidogenesis. This technical guide provides a comprehensive overview of the chemical structure, known biological activities, and available information regarding the synthesis of **SMP-028**, intended to serve as a valuable resource for researchers in the fields of medicinal chemistry, pharmacology, and drug development.

Chemical Structure and Identification

The unique molecular architecture of **SMP-028** is central to its biological activity. Based on available chemical information, the structure and key identifiers are summarized below.

Table 1: Chemical Identification of SMP-028



Identifier	Value	
CAS Number	914389-02-9	
IUPAC Name	N-(2-(2-((3-fluorophenyl)imino)-4-(4-morpholin-4-ylphenyl)-1,3-thiazol-3(2H)-yl)ethyl)-N'-methylurea[1]	
Chemical Formula	C23H26FN5O2S	
Molecular Weight	471.55 g/mol	

Chemical Structure Diagram

Caption: 2D representation of the chemical structure of **SMP-028**.

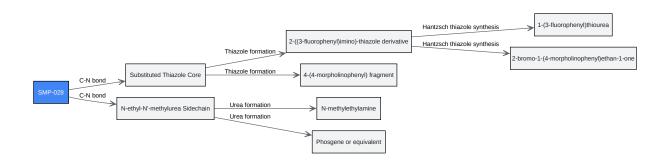
Synthesis of SMP-028

Detailed, step-by-step synthesis protocols for **SMP-028** are not readily available in the public domain. As a proprietary drug candidate, the specific manufacturing processes are likely held as confidential by Dainippon Sumitomo Pharma. However, based on the molecule's structure, a plausible synthetic strategy can be retrospectively outlined.

Retrosynthetic Analysis Workflow

The synthesis of a complex molecule like **SMP-028** would likely involve a convergent approach, where key fragments are synthesized separately and then combined. A possible disconnection approach is illustrated below.





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Caption: A potential retrosynthetic analysis of **SMP-028**.

This proposed pathway suggests the core thiazole ring could be constructed via a Hantzsch thiazole synthesis, a well-established method for forming this heterocyclic system.

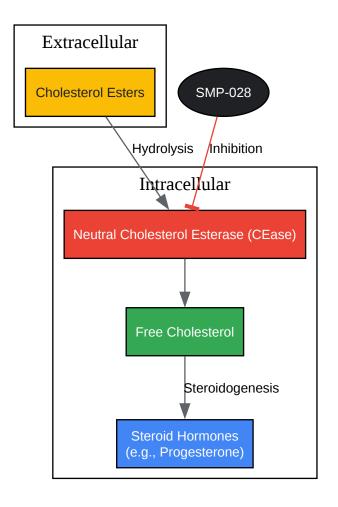
Mechanism of Action and Signaling Pathway

SMP-028 functions as an inhibitor of neutral cholesterol esterase (CEase).[2] This enzyme plays a crucial role in the hydrolysis of cholesterol esters, releasing free cholesterol and fatty acids. The inhibition of CEase by **SMP-028** disrupts this process, leading to downstream effects on steroidogenesis.[1][2]

Signaling Pathway of SMP-028 in Steroidogenesis

The inhibition of neutral CEase by **SMP-028** has been shown to suppress the production of steroid hormones.[1][2] The simplified signaling cascade is depicted below.





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Caption: The inhibitory effect of SMP-028 on the steroidogenesis pathway.

Experimental Data

While comprehensive datasets are limited, studies have reported on the inhibitory activity and cellular effects of **SMP-028**.

Table 2: In Vitro Inhibitory Activity of SMP-028

Target Enzyme	IC50 (μM)	Species	Reference
Neutral Cholesterol Esterase (CEase)	1.01	Rat	[2]





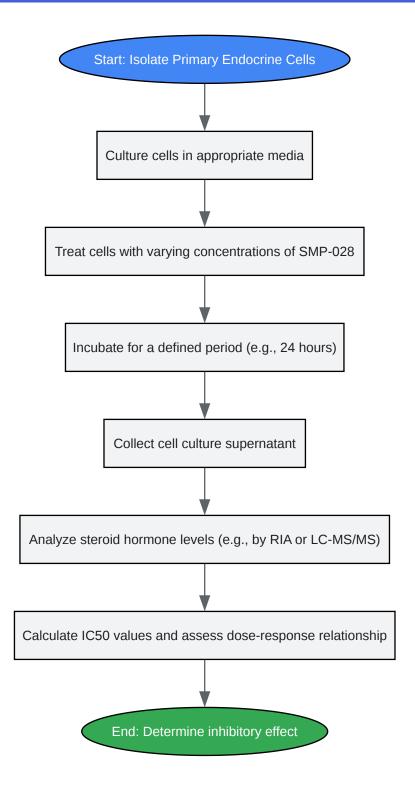


Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **SMP-028** are not publicly available. However, a general methodology for assessing the in vitro inhibition of steroidogenesis, as likely employed in the studies of **SMP-028**, is outlined below.

General Experimental Workflow for In Vitro Steroidogenesis Assay





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Caption: A generalized workflow for assessing the effect of a compound on steroidogenesis.

Conclusion



SMP-028 is a noteworthy compound with a defined chemical structure and a specific mechanism of action as a neutral cholesterol esterase inhibitor. While detailed synthetic procedures remain proprietary, its molecular framework suggests plausible synthetic routes. The available biological data clearly indicate its ability to modulate steroidogenesis, providing a foundation for further research into its therapeutic applications and toxicological profile. This guide consolidates the current public knowledge on **SMP-028**, offering a valuable starting point for scientists and researchers interested in this compound and its biological targets.

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References

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- 2. Redirecting [linkinghub.elsevier.com]
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